

Precision Lipophilicity Engineering: The Trimethylmorpholine Scaffold

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Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol

CAS No.: 1784130-06-8

Cat. No.: B2980173

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, DMPK Scientists, Lead Optimization Specialists[1]

Executive Summary

In the optimization of lead compounds, the morpholine ring acts as a privileged structure, offering a balance of solubility and metabolic stability.[1] However, the unsubstituted morpholine core (

) is often too hydrophilic for optimal Blood-Brain Barrier (BBB) penetration or hydrophobic pocket occupancy.[1]

This guide analyzes the Trimethylmorpholine subclass—specifically focusing on the interplay between N-methylation and C-methylation. By strategically placing three methyl groups, researchers can fine-tune lipophilicity (

units), modulate basicity via steric occlusion of the nitrogen lone pair, and lock conformations to improve target affinity.^[1]

Part 1: Physicochemical Foundations^{[1][2]}

The "Magic Methyl" Effect in Morpholines

The addition of a methyl group is not merely an additive increase in lipophilicity (

increase of ~0.5 per methyl). In saturated heterocycles like morpholine, the position of the methyl group dictates the solvation penalty and conformational energy.

- **Solvation Desolvation:** The oxygen atom in morpholine accepts hydrogen bonds from water. Methyl groups adjacent to the oxygen (2,6-positions) create a "hydrophobic shield," reducing the energy penalty required to desolvate the ether oxygen before binding to a protein target.^[1]
- **Basicity Modulation:** The nitrogen atom is the primary ionization center.
 - **Unsubstituted:**
(mostly ionized at pH 7.4).
 - **N-Methylation:** Increases basicity slightly (inductive effect) but increases lipophilicity.
 - **C-Methylation (2,6-flanking):** Steric bulk hinders the approach of solvating water molecules to the protonated ammonium species, often lowering the effective

and increasing the fraction of neutral species (

) available for membrane permeation.

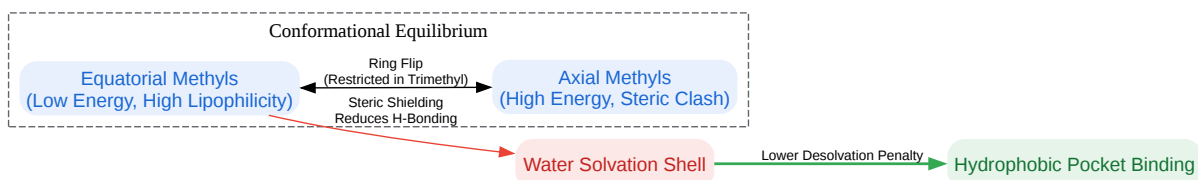
Stereochemical & Isomeric Variance

"Trimethylmorpholine" typically refers to two distinct structural classes. Their lipophilicity profiles differ drastically due to conformational locking.

Isomer Class	Structure Description	Conformational Preference	Lipophilicity Impact
2,3,5-Trimethyl	All methyls on ring carbons. NH is free.	Flexible chair.	Moderate . Retains H-bond donor (NH).
N,2,6-Trimethyl	N-methyl + 2,6-dimethyl.[1]	Conformationally Locked.	High . No H-bond donor.

Conformational Locking Mechanism

In N,2,6-trimethylmorpholine, the 2,6-methyl groups prefer the equatorial position to avoid 1,3-diaxial strain.[1] This forces the N-methyl group into an axial or equatorial orientation depending on the specific diastereomer (cis/trans). The all-cis isomer (2,6-dimethyl equatorial, N-methyl equatorial) is highly lipophilic but sterically crowded.



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Figure 1: Methyl substitution restricts ring flipping, shielding the heteroatoms from water solvation and lowering the energy cost of desolvation during protein binding.[1]

Part 2: Experimental Determination of Lipophilicity ()

Computational predictions (cLogP) often fail with trimethylmorpholines because they underestimate the steric shielding of the nitrogen lone pair. Empirical determination is

mandatory.

Protocol: High-Throughput HPLC Determination (CHI Method)

This protocol uses the Chromatographic Hydrophobicity Index (CHI), which correlates retention time on a C18 column with standard

values. It is superior to shake-flask methods for amines because it avoids emulsion formation.

Reagents & Equipment:

- Column: Agilent Zorbax Eclipse XDB-C18 (rapid resolution), 4.6 x 50 mm, 3.5 μ m.[1]
- Mobile Phase A: 50 mM Ammonium Acetate (pH 7.4).
- Mobile Phase B: Acetonitrile (ACN).
- Standards: Theophylline, Phenylbutazone, Toluene, Triphenylene (Calibration set covering logP 0–6).[1]

Step-by-Step Workflow:

- Preparation: Dissolve trimethylmorpholine derivatives in 1:1 DMSO:ACN to 10 mM.
- Gradient Run:
 - 0-3 min: 0% to 100% B (Linear Gradient).
 - 3-4 min: 100% B (Isocratic wash).
 - Flow rate: 1.5 mL/min.
- Dead Time () Correction: Inject Uracil to determine the unretained time.
- Calibration: Run the standard set. Plot

vs. Retention Time (

).

- Equation:

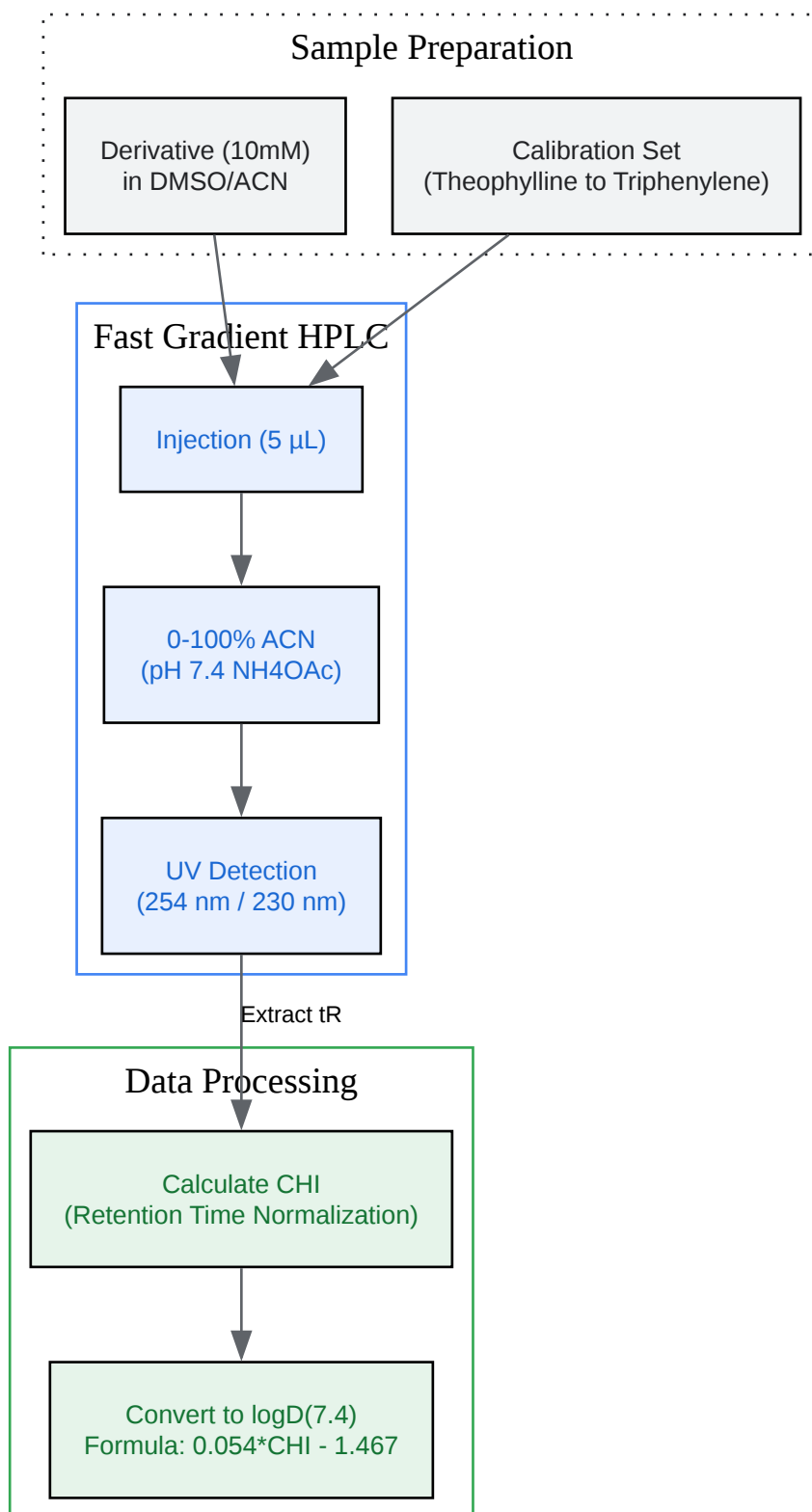
- Calculation:

- Convert CHI to

using the equation:

Protocol Logic (Self-Validation)

- Why Ammonium Acetate? It acts as a chaotropic agent and buffers the pH to 7.4. Morpholines are basic; without buffering, the ionized species () would interact with residual silanols on the column, causing peak tailing and inaccurate values.[\[1\]](#)
- Why CHI? It normalizes values against a calibration curve, removing day-to-day instrument variability.



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Figure 2: High-Throughput CHI LogD determination workflow. This method accounts for the ionizable nature of morpholines by buffering at physiological pH.

Part 3: Comparative Data & Applications

Physicochemical Profile Comparison

The following table illustrates the shift in properties as methyl groups are added to the morpholine core.

Scaffold	Substituents	(Calc)	(Neutral)		Notes
Morpholine	None	8.36	-0.86	-2.13	Highly hydrophilic; poor BBB pen.
2,6-Dimethyl	2,6-di-Me	8.10	0.20	-0.90	"Shielded" oxygen; better metabolic stability. [1]
N-Methyl	N-Me	7.40	-0.30	-0.65	Lowers slightly; tertiary amine.
Trimethyl A	N,2,6-Trimethyl	7.10	1.25	0.85	Optimal for CNS. Balanced lipophilicity/basicity. [1]
Trimethyl B	2,3,5-Trimethyl	8.40	0.95	-0.40	Retains secondary amine (H-bond donor).

Case Study: CNS Penetration

In the development of NK1 receptor antagonists, the transition from a dimethyl-morpholine to a trimethyl-morpholine core was critical.

- Problem: The dimethyl variant had high affinity but poor brain-to-plasma ratio () due to P-glycoprotein (P-gp) efflux.
- Solution: Introduction of the N-methyl group (creating the trimethyl core) capped the hydrogen bond donor (NH), raising from -0.9 to +0.8.
- Result: The ratio increased to >1.0. The steric bulk of the 2,6-methyls prevented rapid N-demethylation by CYP450 enzymes.

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